

# Physical properties of 1,4-Diphenyl-1-butanone (melting point, boiling point)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,4-Diphenyl-1-butanone

Cat. No.: B1265814

[Get Quote](#)

## Technical Guide: Physicochemical Properties of 1,4-Diphenyl-1-butanone

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1,4-Diphenyl-1-butanone** (CAS No. 5407-91-0), also known as 4-Phenylbutyrophenone, is a ketone with the molecular formula  $C_{16}H_{16}O$ . Its structure features a butanone chain with phenyl groups at positions 1 and 4. Understanding the fundamental physical properties of this compound, such as its melting and boiling points, is critical for its synthesis, purification, handling, and application in research and development. This document provides a concise technical overview of these key properties, outlines standard experimental protocols for their determination, and presents a logical visualization of the compound's physical states relative to temperature.

### Physical Properties

The melting and boiling points are critical parameters that define the physical state of a substance under varying temperature and pressure conditions. These properties are essential for establishing purity criteria and designing experimental and industrial processes.

### Data Presentation

The quantitative physical properties of **1,4-Diphenyl-1-butanone** are summarized in the table below. The data represents a range of values reported in the literature, reflecting slight variations due to experimental conditions and sample purity.

Physical Property	Value	Conditions
Melting Point	51.5 - 57.5 °C	Atmospheric Pressure
54 - 56 °C	Atmospheric Pressure	
Boiling Point	180 °C	8 mmHg (Reduced Pressure)

Data sourced from Thermo Fisher Scientific.[\[1\]](#)[\[2\]](#)

## Experimental Protocols

The determination of melting and boiling points is a fundamental procedure in chemical characterization. The following sections detail the standard methodologies employed for these measurements.

### Melting Point Determination (Capillary Method)

The capillary method is the most widely accepted technique for accurate melting point determination and is recognized by major pharmacopeias.[\[3\]](#)[\[4\]](#)

Principle: A small, finely powdered sample of the crystalline solid is heated at a controlled rate. The melting point range is the temperature interval from the first appearance of liquid (collapse point) to the complete liquefaction of the solid (clear point).[\[4\]](#)[\[5\]](#) A narrow melting range (typically 0.5-1.0°C) is indicative of a high-purity compound.[\[5\]](#)

Methodology:

- **Sample Preparation:** A small amount of **1,4-Diphenyl-1-butanone** is thoroughly dried and finely powdered.[\[6\]](#)
- **Capillary Loading:** The powdered sample is packed into a thin-walled glass capillary tube, sealed at one end, to a height of approximately 2-3 mm.[\[4\]](#)[\[6\]](#)

- **Apparatus Setup:** The capillary tube is placed in a heating block apparatus (e.g., a Mel-Temp or similar device) adjacent to a calibrated thermometer or digital temperature probe.[3]
- **Heating:** The sample is initially heated rapidly to a temperature approximately 5-10°C below the expected melting point.[4] The heating rate is then reduced to a slow, controlled rate (e.g., 1-2°C per minute) to ensure thermal equilibrium.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.[6]

## Boiling Point Determination (Micro Method at Reduced Pressure)

For substances that may decompose at their atmospheric boiling point or have very high boiling points, determination under reduced pressure (vacuum) is necessary.

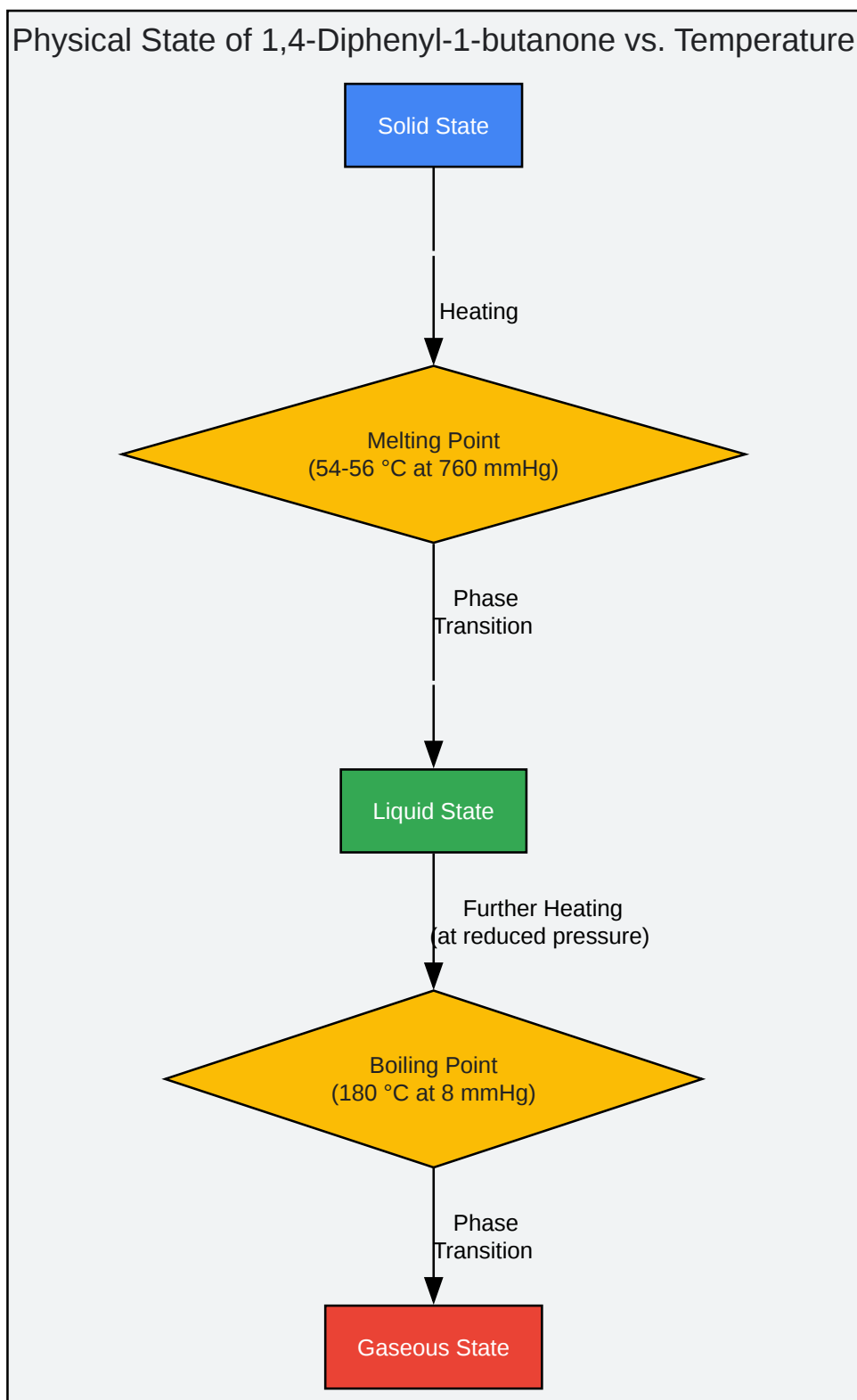
**Principle:** The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding pressure.[7] By reducing the ambient pressure, the boiling point is lowered. This allows for distillation at a lower temperature, preventing thermal degradation.

**Methodology:**

- **Apparatus Setup:** A small-scale distillation apparatus is assembled. A few milliliters of **1,4-Diphenyl-1-butanone** are placed in a small flask (e.g., a Hickman still or a micro-distillation setup) with a boiling chip.
- **Pressure Regulation:** The apparatus is connected to a vacuum pump, and the pressure is lowered to the desired level (e.g., 8 mmHg), monitored by a manometer.
- **Heating:** The sample is gently heated with stirring. The temperature of the vapor is measured by a thermometer with the bulb positioned at the vapor outlet, ensuring it is not submerged in the liquid.
- **Observation and Recording:** The liquid is heated until it boils and a steady stream of condensate is observed on the thermometer bulb. The stable temperature reading on the thermometer is recorded as the boiling point at that specific pressure.[7]

## Visualization

The following diagram illustrates the relationship between temperature and the physical state of **1,4-Diphenyl-1-butanone** based on its known melting and boiling points at specified pressures.



[Click to download full resolution via product page](#)

Caption: Logical workflow of phase transitions for **1,4-Diphenyl-1-butanone**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,4-Diphenyl-1-butanone, 98% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 2. 1,4-Diphenyl-1-butanone, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. thinksrs.com [thinksrs.com]
- 4. mt.com [mt.com]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 7. scribd.com [scribd.com]
- To cite this document: BenchChem. [Physical properties of 1,4-Diphenyl-1-butanone (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265814#physical-properties-of-1-4-diphenyl-1-butanone-melting-point-boiling-point]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)